

Unraveling Bongardol: A Case of Mistaken Identity in the World of Insecticides

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Compound of Interest

Compound Name: *Bongardol*

Cat. No.: *B179853*

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A comprehensive review of available scientific and chemical literature reveals that **Bongardol**, a compound primarily classified as a preservative and fungicide, lacks the necessary insecticidal properties to warrant a direct efficacy comparison with the neonicotinoid class of insecticides. This guide addresses the existing information on **Bongardol**, clarifies its established applications, and provides a detailed overview of neonicotinoids, while highlighting the absence of data for a comparative analysis.

Initial investigations into **Bongardol** presented conflicting information. While the majority of chemical suppliers and databases identify **Bongardol** (CAS Number: 123690-76-6) as Octacosanoic acid 2-(4-hydroxyphenyl)ethyl ester, a phenolic compound with antiseptic and antibacterial properties, at least one source has erroneously categorized it as a synthetic organochlorine pesticide.[1][2][3] This misclassification appears to be an outlier, as the overwhelming body of evidence points to its use in industries such as paints, glues, plastics, and fragrances, leveraging its ability to prevent the growth of bacteria and fungi.[3]

Crucially, a thorough search of scientific literature and toxicological databases yielded no studies, experimental data, or reports on the insecticidal activity of **Bongardol**. Without such data, a quantitative or qualitative comparison of its efficacy against neonicotinoids, a prominent class of neuro-active insecticides, cannot be conducted.

This document will, therefore, proceed by providing a detailed, independent overview of both **Bongardol**, based on available chemical information, and neonicotinoids, drawing from extensive research on their mechanism of action and efficacy.

Bongardol: A Profile

Bongardol is an organic compound with the chemical formula $C_{36}H_{64}O_3$.^[2] It is recognized for its preservative and fungicidal properties.

Table 1: Chemical and Physical Properties of **Bongardol**

Property	Value
CAS Number	123690-76-6
Molecular Formula	$C_{36}H_{64}O_3$
Molar Mass	544.91 g/mol
Primary Function	Preservative, Fungicide
Common Applications	Paints, Glues, Plastics, Dyes, Paper, Fragrances

Due to the absence of any documented insecticidal mechanism of action or efficacy trials, further discussion on its comparative performance against neonicotinoids is not feasible.

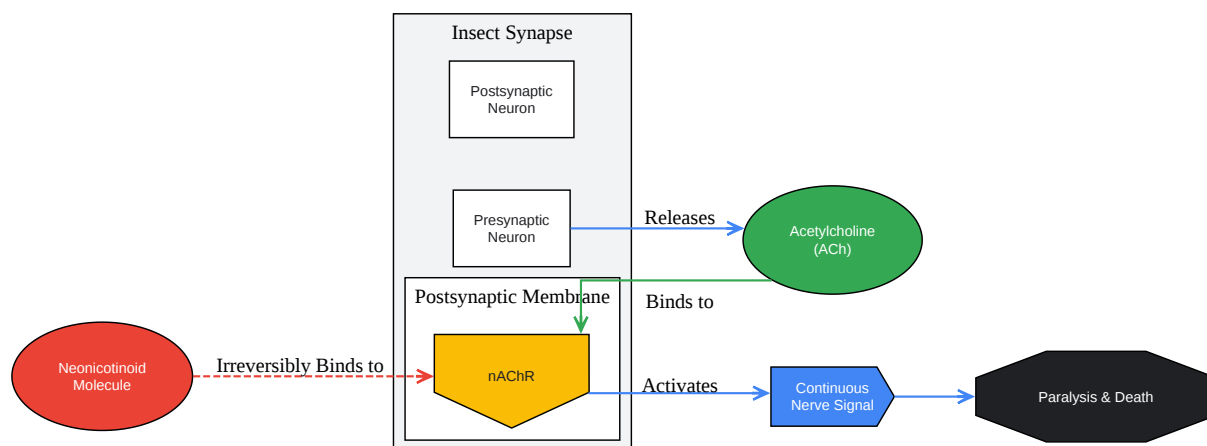
Neonicotinoids: A Comprehensive Overview

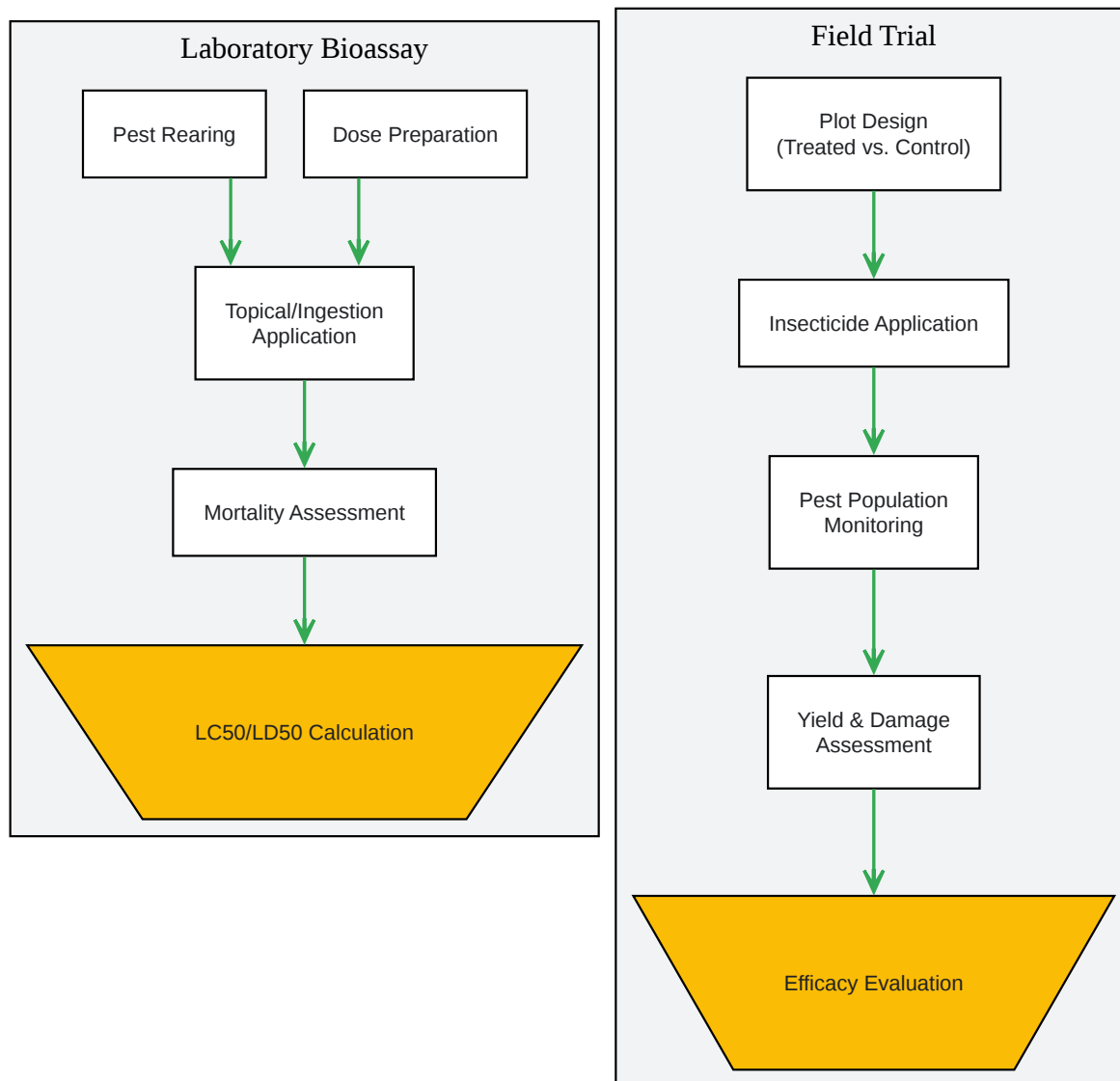
Neonicotinoids are a class of systemic insecticides that are chemically similar to nicotine.^[4] They are widely used in agriculture to protect crops from a variety of sucking and chewing insects.

Mechanism of Action

Neonicotinoids act on the central nervous system of insects.^[4] They bind to nicotinic acetylcholine receptors (nAChRs), which are crucial for nerve signal transmission.^[1] This binding leads to the overstimulation of the insect's nervous system, resulting in paralysis and death.^{[4][5]}

A key feature of neonicotinoids is their selective toxicity. They bind much more strongly to insect nAChRs than to those of mammals, which contributes to their lower acute toxicity in vertebrates.^{[4][6]}





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